

analytical techniques for characterizing CAS 6950-99-8

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Compound of Interest

Compound Name: 3-((2-Pyridinylmethyl)amino)-1-propanol

CAS No.: 6950-99-8

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A Comparative Guide to Analytical Techniques for the Characterization of Phenolic Antioxidants: A Case Study on 2,2'-Thiobis(4-methyl-6-tert-butylphenol)

A Note on Chemical Identity: Initial searches for CAS 6950-99-8 reveal an association with 3-(2-pyridylmethylamino)-1-propanol, a compound not classified as a phenolic antioxidant.^{[1][2][3]} However, the focus of this guide is on analytical techniques for phenolic antioxidants. Given the structural similarities in naming conventions within chemical catalogs, it is highly probable that the intended compound of interest is 2,2'-Thiobis(4-methyl-6-tert-butylphenol), which is assigned CAS 90-66-4.^{[4][5][6][7]} This guide will proceed with a detailed analysis of the characterization techniques for this well-documented phenolic antioxidant as a representative model.

Introduction

Phenolic antioxidants are critical additives in a vast array of industrial products, including polymers, lubricants, and foodstuffs, where they inhibit oxidative degradation. The efficacy and safety of these compounds hinge on their purity, structure, and stability. For researchers and

professionals in drug development and material science, a robust analytical workflow to characterize these molecules is paramount. This guide provides a comparative overview of essential analytical techniques for the comprehensive characterization of 2,2'-Thiobis(4-methyl-6-tert-butylphenol), a widely used phenolic antioxidant. We will explore the strengths and weaknesses of various methods, supported by experimental data and detailed protocols, to empower scientists in making informed decisions for their specific analytical needs.

I. Chromatographic Techniques for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity and quantifying phenolic antioxidants.^[8] Its versatility allows for the separation of the main compound from impurities and degradation products.

A. Comparative Analysis of HPLC Methods

Reverse-phase HPLC (RP-HPLC) is the most common approach for analyzing 2,2'-Thiobis(4-methyl-6-tert-butylphenol) due to its non-polar nature. The choice of column, mobile phase, and detector significantly impacts the separation efficiency and sensitivity.

Parameter	Method 1: Isocratic Elution	Method 2: Gradient Elution	Rationale and Field Insights
Column	C18, 5 μ m, 4.6 x 250 mm	C18, 3.5 μ m, 4.6 x 150 mm	A standard C18 column provides excellent retention for this non-polar analyte. The smaller particle size in Method 2 offers higher resolution and faster analysis times, which is advantageous for high-throughput screening.
Mobile Phase	Acetonitrile:Water (85:15 v/v)	A: Water, B: Acetonitrile; Gradient: 70-95% B over 10 min	An isocratic method is simpler and more robust for routine quality control where the impurity profile is well-defined. A gradient elution is superior for complex samples containing a wider range of polar and non-polar impurities, ensuring their elution and separation.
Detector	UV-Vis at 280 nm	Diode Array Detector (DAD)	A simple UV-Vis detector is cost-effective for quantification. A DAD provides the advantage of acquiring full UV spectra, which aids in

peak identification and purity assessment by checking for co-eluting impurities.

Flow Rate

1.0 mL/min

1.2 mL/min

The flow rate is optimized for column dimensions and particle size to achieve optimal separation efficiency.

Injection Vol.

10 μ L

5 μ L

Smaller injection volumes are often used with more sensitive detectors and shorter columns to prevent peak broadening.

B. Experimental Protocol: RP-HPLC for Purity Determination

This protocol outlines a typical RP-HPLC method for the analysis of 2,2'-Thiobis(4-methyl-6-tert-butylphenol).

1. Standard and Sample Preparation:

- **Standard Solution:** Accurately weigh approximately 10 mg of 2,2'-Thiobis(4-methyl-6-tert-butylphenol) reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with acetonitrile to obtain a concentration of 100 μ g/mL.
- **Sample Solution:** Prepare the sample in the same manner as the standard solution.
- **System Suitability:** Before analysis, perform test injections to ensure a stable baseline.^[9]

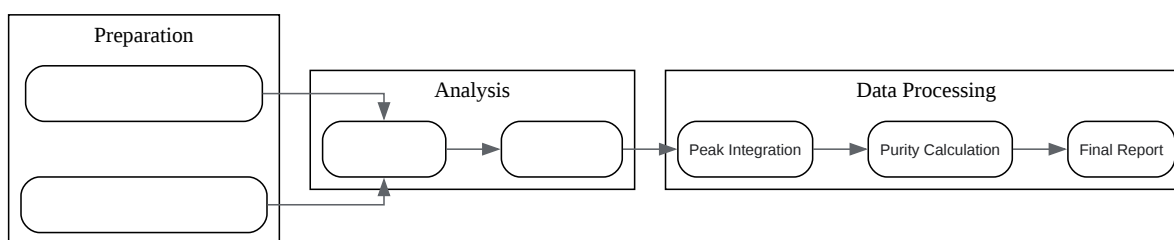
2. Chromatographic Conditions (Method 2 - Gradient):

- Column: C18, 3.5 μm , 4.6 x 150 mm
- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient: 70% B to 95% B over 10 minutes, hold at 95% B for 2 minutes, then return to initial conditions.
- Flow Rate: 1.2 mL/min
- Column Temperature: 30 $^{\circ}\text{C}$
- Detector: DAD, 280 nm
- Injection Volume: 5 μL

3. Data Analysis:

- Calculate the purity of the sample by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

C. Workflow Diagram: HPLC Analysis



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Caption: Workflow for HPLC purity analysis.

II. Spectroscopic Techniques for Structural Elucidation

Spectroscopic methods are indispensable for confirming the chemical structure of 2,2'-Thiobis(4-methyl-6-tert-butylphenol).

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure.

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons, the methyl protons, and the tert-butyl protons. The integration of these signals confirms the relative number of protons in each chemical environment.
- ^{13}C NMR: The carbon NMR spectrum will reveal the number of unique carbon atoms in the molecule, including the aromatic carbons, the methyl carbon, and the tert-butyl carbons.

B. Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.

- GC-MS: Gas Chromatography-Mass Spectrometry can be used for volatile and thermally stable compounds. The mass spectrum of 2,2'-Thiobis(4-methyl-6-tert-butylphenol) would show a molecular ion peak corresponding to its molecular weight.[\[4\]](#)
- LC-MS: Liquid Chromatography-Mass Spectrometry is suitable for less volatile compounds and can provide structural information through fragmentation analysis.

C. Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in the molecule. The IR spectrum of 2,2'-Thiobis(4-methyl-6-tert-butylphenol) will exhibit characteristic absorption bands for the O-H stretch of the phenolic hydroxyl group and C-H stretches of the alkyl groups.[\[4\]](#)

D. Comparative Summary of Spectroscopic Techniques

Technique	Information Obtained	Strengths	Limitations
^1H NMR	Proton environment, connectivity	Quantitative, detailed structural info	Requires higher sample concentration
^{13}C NMR	Carbon skeleton	Unambiguous carbon count	Lower sensitivity, longer acquisition time
Mass Spec.	Molecular weight, fragmentation	High sensitivity, molecular formula	Isomers can be difficult to distinguish
IR Spec.	Functional groups	Fast, non-destructive	Provides limited structural detail

III. Thermal Analysis Techniques

Thermal analysis methods are crucial for evaluating the stability of phenolic antioxidants, which is a key performance parameter.

A. Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. This technique is used to determine the thermal stability and decomposition temperature of 2,2'-Thiobis(4-methyl-6-tert-butylphenol).[\[10\]](#)

B. Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is heated or cooled. It is used to determine the melting point, glass transition temperature, and oxidative induction time (OIT) of the antioxidant.

C. Experimental Protocol: Oxidative Induction Time (OIT) by DSC

The OIT is a measure of the antioxidant's ability to resist oxidation at elevated temperatures.

1. Instrument Setup:

- Calibrate the DSC instrument for temperature and heat flow.

- Use aluminum pans for the sample and reference.

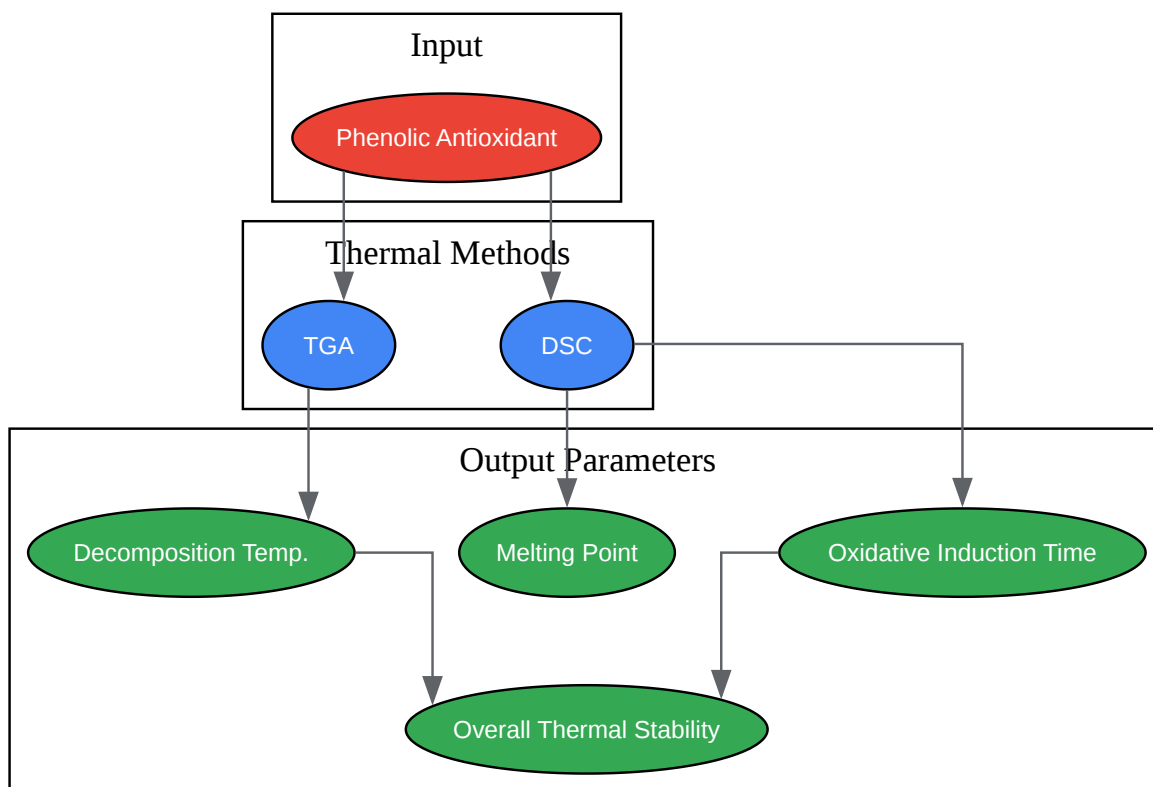
2. Experimental Conditions:

- Sample Weight: 3-5 mg
- Purge Gas: Nitrogen at 50 mL/min during initial heating, then switch to Oxygen at 50 mL/min.
- Temperature Program:
 - Equilibrate at 30 °C.
 - Ramp at 20 °C/min to the isothermal test temperature (e.g., 200 °C).
 - Hold isothermally under nitrogen for 5 minutes.
 - Switch to oxygen and hold until the exothermic oxidation peak is observed.

3. Data Analysis:

- The OIT is the time from the switch to oxygen until the onset of the exothermic oxidation peak.

D. Logical Relationship Diagram: Thermal Analysis



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